

Application Notes and Protocols for Immunoprecipitation of WWP1

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Compound of Interest

Compound Name: NSC-217913

CAS No.: 79100-27-9

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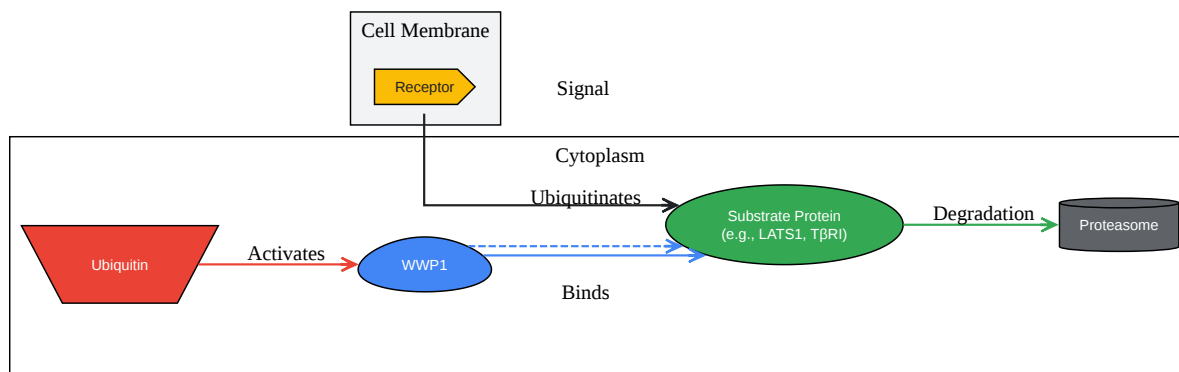
Introduction

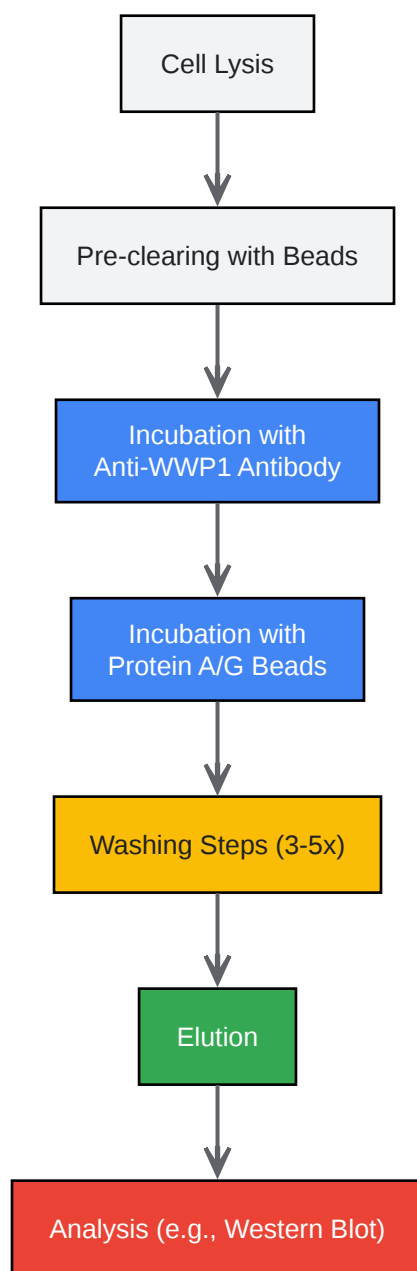
WW domain-containing E3 ubiquitin protein ligase 1 (WWP1) is a key regulator in a multitude of cellular processes, including protein degradation, signal transduction, and transcriptional regulation.^{[1][2][3][4]} As an E3 ubiquitin ligase, WWP1 is responsible for attaching ubiquitin to substrate proteins, thereby targeting them for proteasomal degradation or altering their function.^{[3][5][6]} Its involvement in various signaling pathways, such as TGF- β , Hedgehog, and those regulating tumor suppressors like PTEN and LATS1, makes it a protein of significant interest in both basic research and drug development.^{[4][6][7][8][9]} This document provides a detailed protocol for the successful immunoprecipitation of WWP1, enabling researchers to study its expression, interactions, and post-translational modifications.

Key Signaling Pathway Involving WWP1

WWP1 functions as a crucial E3 ubiquitin ligase, targeting various substrates for ubiquitination and subsequent degradation. This activity modulates multiple signaling pathways critical for cellular homeostasis. For instance, WWP1 can negatively regulate the TGF- β signaling pathway by targeting the TGF- β type I receptor (T β RI) and Smad proteins for degradation.^[4] It

also plays a role in cancer progression by ubiquitinating and degrading tumor suppressor proteins like LATS1.[7] The following diagram illustrates a simplified signaling pathway involving WWP1.





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